

fundamental properties of 5-methoxyuridine nucleoside

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Compound of Interest

Compound Name: 5-Methoxyuridine

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5-Methoxyuridine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Methoxyuridine (mo⁵U) is a naturally occurring modified nucleoside found in the transfer RNA (tRNA) of certain bacteria. In recent years, it has garnered significant attention in the field of mRNA therapeutics. Its incorporation into in vitro transcribed (IVT) mRNA has been shown to be a potent strategy for evading the innate immune system, thereby enhancing the stability and translational efficiency of mRNA-based drugs and vaccines. This technical guide provides an in-depth overview of the fundamental properties of **5-methoxyuridine**, including its physicochemical characteristics, biological role, and impact on innate immune signaling pathways. Detailed experimental protocols for its synthesis and analysis are also presented to support further research and development in this area.

Core Properties of 5-Methoxyuridine

5-methoxyuridine is a derivative of the pyrimidine nucleoside uridine, with a methoxy group (-OCH₃) substituted at the C5 position of the uracil base.^[1] This modification imparts unique chemical and biological properties to the molecule.

Physicochemical Properties

A summary of the key physicochemical properties of **5-methoxyuridine** is presented in Table 1.

Property	Value	Reference
Chemical Formula	C ₁₀ H ₁₄ N ₂ O ₇	[1]
Molecular Weight	274.23 g/mol	[1]
Melting Point	217–218 °C	[2]
Appearance	White solid	[2]
UV λ _{max}	278 nm (in Tris-HCl, pH 7.5)	[3]
Extinction Coefficient (ε)	8.3 L mmol ⁻¹ cm ⁻¹ (at 278 nm)	[3]

Table 1: Physicochemical Properties of **5-Methoxyuridine**

Solubility

Specific quantitative solubility data for **5-methoxyuridine** in various solvents is not readily available in the literature. However, based on the properties of similar nucleosides like 5-methyluridine, it is expected to have some solubility in water and polar organic solvents such as DMSO and ethanol. For 5-methyluridine, the solubility is approximately 5 mg/mL in PBS (pH 7.2), 10 mg/mL in DMSO, and 16 mg/mL in dimethylformamide.[4]

Spectroscopic Data

Detailed spectroscopic data with peak assignments for **5-methoxyuridine** is not extensively published. For reference, the expected spectral characteristics are outlined below based on the analysis of similar uridine derivatives.[5]

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the ribose sugar protons, the C6-H proton of the uracil ring, and a singlet for the methoxy group protons.

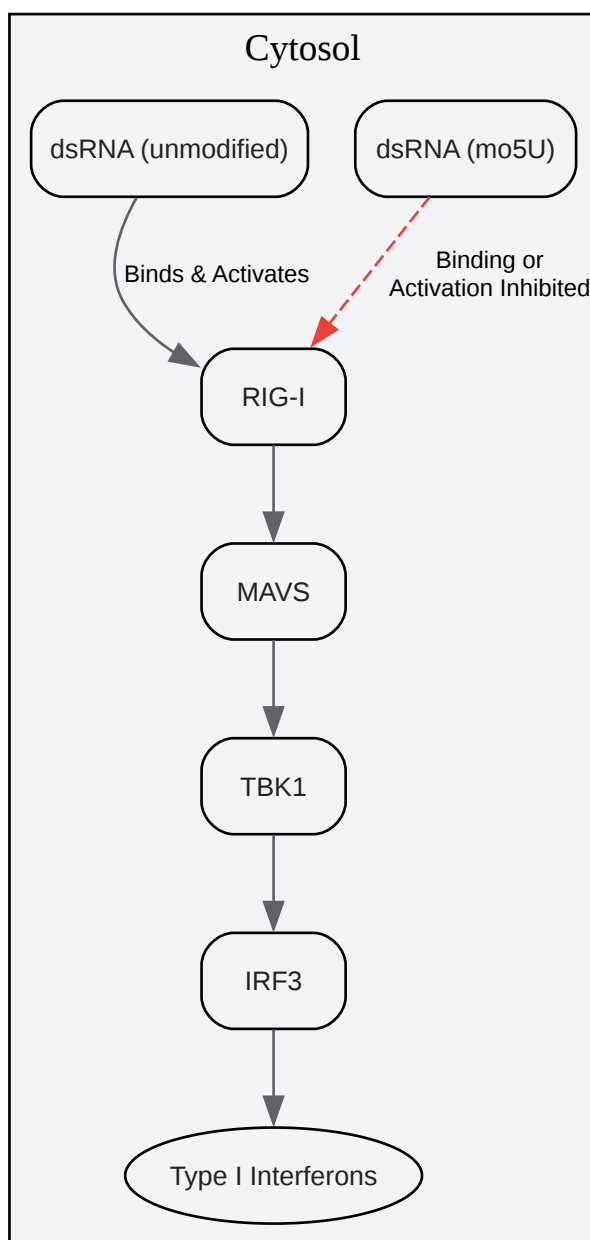
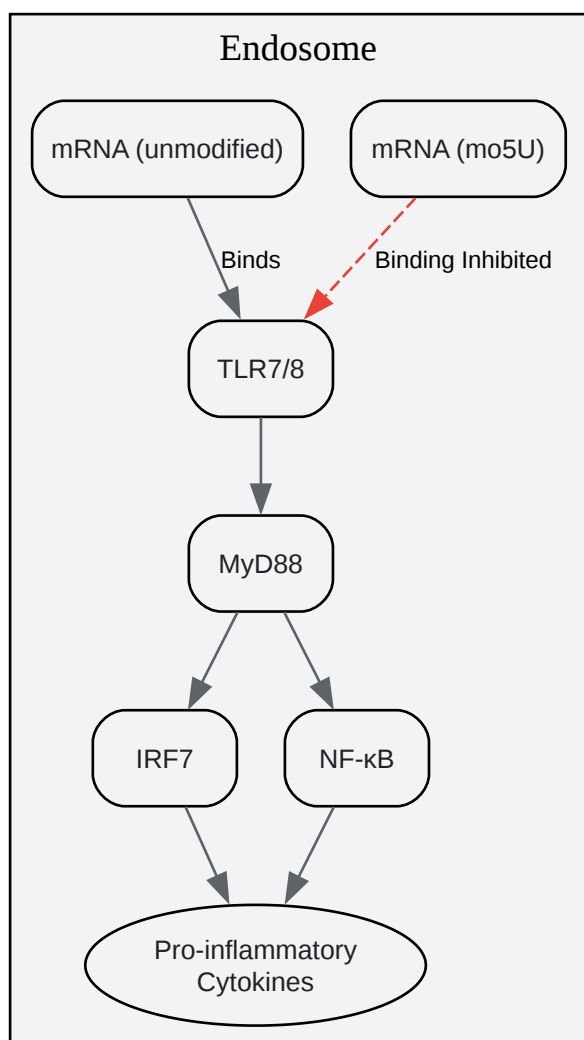
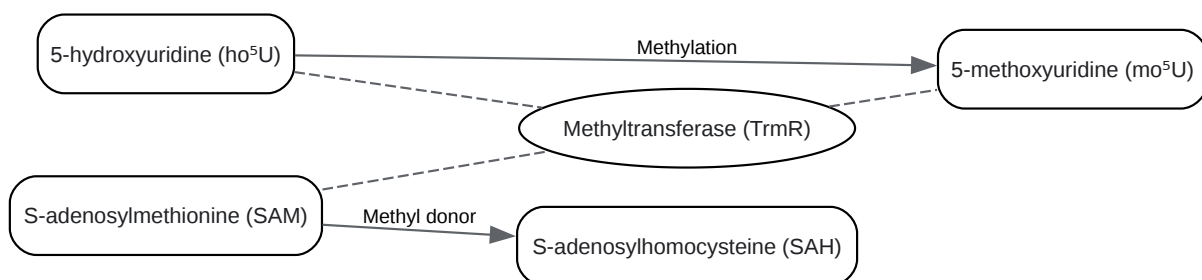
- ^{13}C NMR: The carbon NMR spectrum will display distinct peaks for the carbons of the ribose moiety and the uracil base, including the carbon of the methoxy group.
- FTIR: The infrared spectrum will exhibit characteristic absorption bands for O-H, N-H, C-H, C=O, and C-O stretching and bending vibrations, consistent with its molecular structure.[\[5\]](#)
- Mass Spectrometry: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of **5-methoxyuridine**. Fragmentation patterns can provide further structural information.[\[1\]](#)

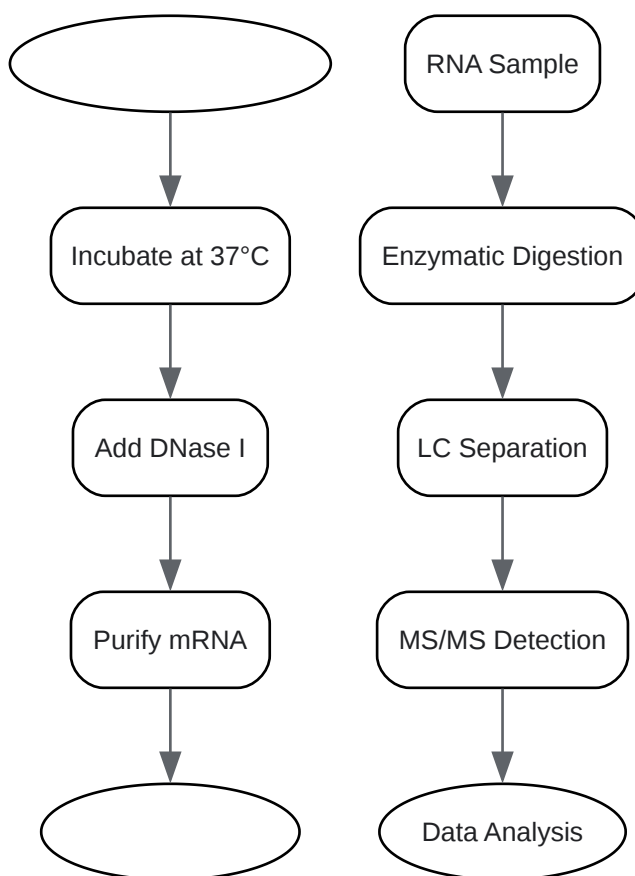
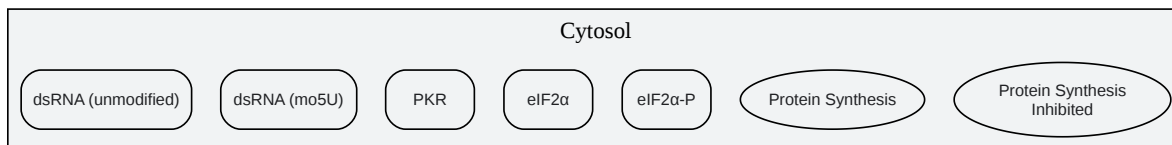
Biological Role and Significance

Natural Occurrence and Biosynthesis

5-methoxyuridine is a naturally occurring modification found at the wobble position (position 34) of the anticodon in certain tRNAs of Gram-positive bacteria, such as *Bacillus subtilis*. It is believed to play a role in enhancing the fidelity of translation.

The biosynthesis of **5-methoxyuridine** proceeds from the precursor 5-hydroxyuridine (ho^5U).[\[4\]](#)[\[6\]](#) The methyl group is transferred from S-adenosylmethionine (SAM) to the 5-hydroxyl group of ho^5U , a reaction catalyzed by a specific methyltransferase.[\[7\]](#)





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